

"2-Bromo-3-(4-bromophenyl)-1-propene" literature review and background

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Compound of Interest

Compound Name: 2-Bromo-3-(4-bromophenyl)-1-propene

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An In-depth Technical Guide on 2-Bromo-3-(4-bromophenyl)-1-propene

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive review of the available scientific literature on the chemical compound **2-Bromo-3-(4-bromophenyl)-1-propene**. Despite its clear chemical structure and identifiers, a thorough investigation of scientific databases and patent literature reveals a notable scarcity of detailed experimental data. This document summarizes the existing information, highlights the current knowledge gaps, and provides context by discussing related, more extensively studied compounds. The primary aim is to equip researchers with a foundational understanding of what is known and, more importantly, what remains to be explored regarding this specific molecule.

Introduction

2-Bromo-3-(4-bromophenyl)-1-propene, also known by its IUPAC name 1-bromo-4-(2-bromoprop-2-en-1-yl)benzene, is a halogenated aromatic hydrocarbon. Its structure, featuring a phenyl ring substituted with a bromine atom and a brominated propene side chain, suggests potential for a variety of chemical transformations and possible biological activity. Halogenated

organic compounds are of significant interest in medicinal chemistry and materials science due to their unique physicochemical properties. However, the extent to which **2-Bromo-3-(4-bromophenyl)-1-propene** has been synthesized, characterized, and evaluated for any specific application appears to be limited based on currently available public domain literature.

Chemical and Physical Properties

Basic chemical and physical properties of **2-Bromo-3-(4-bromophenyl)-1-propene** have been computed and are available in public chemical databases. A summary of these properties is presented in Table 1. It is critical to note that these are largely predicted values and lack experimental validation in published literature.

Table 1: Computed Physicochemical Properties of **2-Bromo-3-(4-bromophenyl)-1-propene**

Property	Value	Source
Molecular Formula	C ₉ H ₈ Br ₂	PubChem[1]
Molecular Weight	275.97 g/mol	PubChem[1]
CAS Number	91391-61-6	Guidechem[2]
IUPAC Name	1-bromo-4-(2-bromoprop-2-en-1-yl)benzene	PubChem[1]
Canonical SMILES	<chem>C=C(Br)CC1=CC=C(Br)C=C1</chem>	Guidechem[2]
InChI Key	KLEDCYZVUQXGCH-UHFFFAOYSA-N	Guidechem[2]

Synthesis and Characterization

A comprehensive search of the scientific and patent literature did not yield any specific, detailed experimental protocols for the synthesis of **2-Bromo-3-(4-bromophenyl)-1-propene**. While general synthetic routes for similar brominated compounds exist, a direct and reproducible method for this particular molecule is not readily available.

For context, the synthesis of structurally related chalcones, such as (2E)-1-(2-Bromophenyl)-3-(4-bromophenyl)prop-2-en-1-one, has been reported. The synthesis of this related compound

involves the reaction of 2-bromo acetophenone with 4-bromo benzaldehyde in the presence of a 50% potassium hydroxide solution in ethanol.[3] The resulting precipitate is then collected by filtration and purified by recrystallization.[3]

It is plausible that a synthetic strategy for **2-Bromo-3-(4-bromophenyl)-1-propene** could be devised based on established organic chemistry principles, potentially involving the allylation of a bromobenzene derivative followed by bromination of the allyl group, or a coupling reaction involving a suitable brominated three-carbon synthon. However, without experimental validation, any proposed pathway remains speculative.

The lack of synthesis protocols is mirrored by a lack of detailed characterization data. No published reports containing experimental spectroscopic data (e.g., ^1H NMR, ^{13}C NMR, IR, Mass Spectrometry) for **2-Bromo-3-(4-bromophenyl)-1-propene** could be located.

Experimental Protocols

As no specific experimental studies detailing the synthesis or evaluation of **2-Bromo-3-(4-bromophenyl)-1-propene** were found, this section cannot provide the detailed methodologies as requested. Researchers interested in this compound would need to develop and validate their own experimental procedures.

Potential Applications and Biological Activity

There is no direct evidence in the reviewed literature of any biological activity studies or applications for **2-Bromo-3-(4-bromophenyl)-1-propene**. However, the broader class of brominated organic molecules and related structures have been investigated for various purposes.

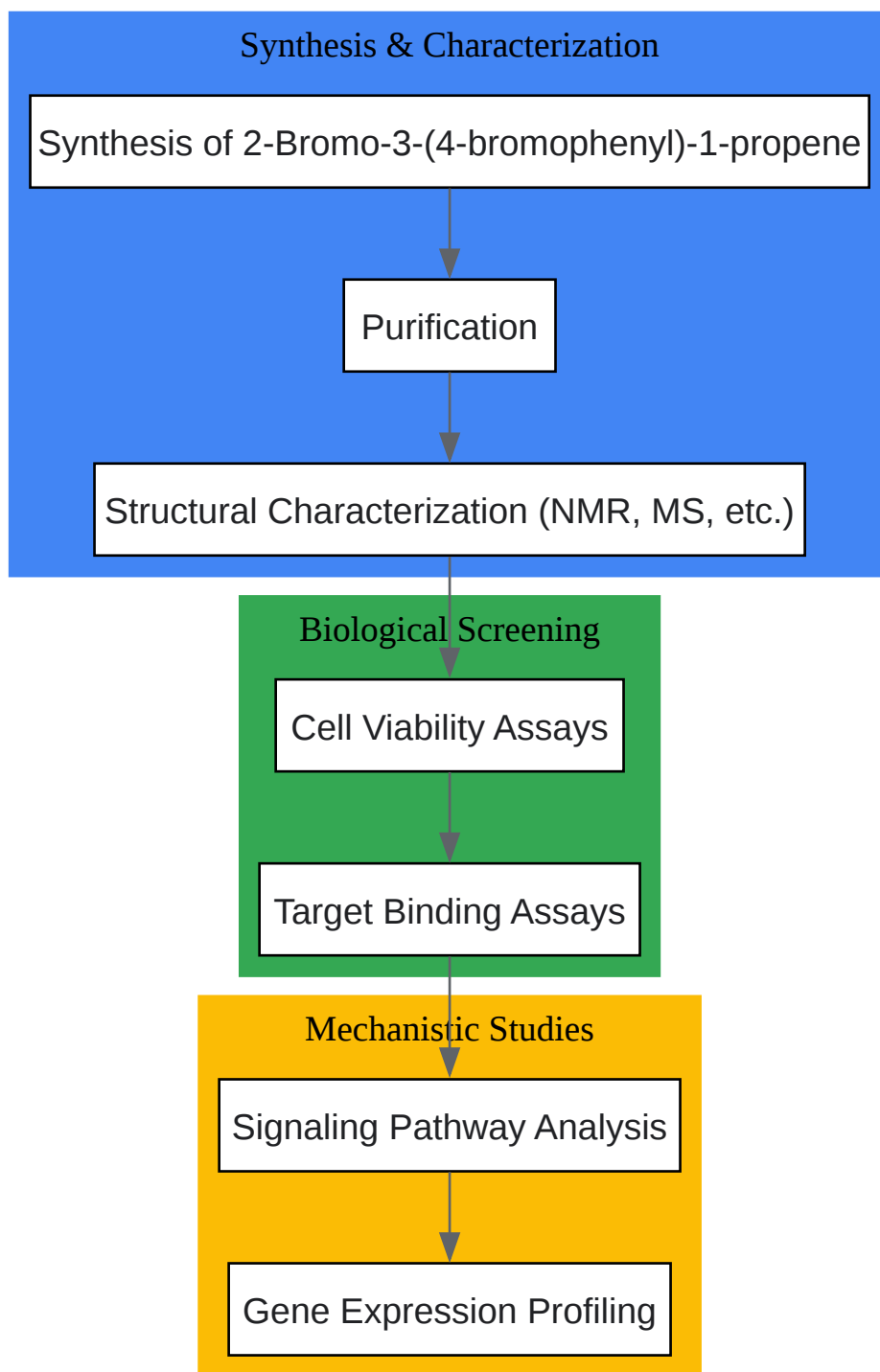
For instance, bromophenols derived from marine algae are known to possess a range of biological activities, including antioxidant and anticancer properties.[4] Furthermore, various chalcone derivatives, which share a three-carbon bridge between two aromatic rings, have been reported to exhibit anti-inflammatory, antimicrobial, antifungal, antioxidant, and cytotoxic activities.[3] A novel acrylate copolymer based on a structure containing a 2-bromo-3-(4-bromophenyl)-3-oxo prop-1-enyl) phenyl acrylate moiety has been synthesized and investigated for drug release applications.[1]

These examples suggest that, should **2-Bromo-3-(4-bromophenyl)-1-propene** be synthesized and tested, it might exhibit interesting biological properties. However, this remains purely speculative without experimental data.

Signaling Pathways and Mechanistic Insights

Given the absence of any biological studies on **2-Bromo-3-(4-bromophenyl)-1-propene**, there is no information on its potential interactions with any signaling pathways or cellular mechanisms.

To illustrate the type of visualization that would be relevant had such data been available, a hypothetical workflow for investigating the biological activity of a novel compound is presented below.



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Figure 1: Hypothetical workflow for the investigation of a novel chemical compound.

Conclusion and Future Directions

The current state of publicly available knowledge on **2-Bromo-3-(4-bromophenyl)-1-propene** is limited to its basic chemical identity. There is a clear and significant gap in the scientific literature regarding its synthesis, experimental characterization, and potential applications, particularly in the fields of medicinal chemistry and materials science.

Future research efforts should be directed towards:

- Developing and publishing a reliable and reproducible synthetic protocol for **2-Bromo-3-(4-bromophenyl)-1-propene**.
- Conducting thorough spectroscopic and physicochemical characterization of the purified compound.
- Undertaking in vitro and in vivo screening to assess its potential biological activities, including but not limited to antimicrobial, anticancer, and anti-inflammatory properties.
- Investigating its potential as a building block in the synthesis of more complex molecules.

This technical guide serves as a call to the research community to explore this under-characterized molecule, which may hold untapped potential for scientific discovery and application development.

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- To cite this document: BenchChem. ["2-Bromo-3-(4-bromophenyl)-1-propene" literature review and background]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1278799#2-bromo-3-4-bromophenyl-1-propene-literature-review-and-background]

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